

A comparative study of piezoelectric versus piezoresistive accelerometers for shock measurement.

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Analysis of Piezoelectric and Piezoresistive Accelerometers for Shock Measurement

For researchers, scientists, and drug development professionals engaged in high-impact studies, the accurate measurement of shock is paramount. The choice of accelerometer technology is a critical decision that directly influences the quality and reliability of experimental data. This guide provides a detailed comparison of the two most prevalent technologies for shock measurement: piezoelectric and piezoresistive accelerometers. By examining their fundamental principles, performance characteristics, and experimental considerations, this document aims to equip researchers with the knowledge to select the optimal sensor for their specific application.

Executive Summary

Piezoelectric and piezoresistive accelerometers are the primary choices for shock measurement, each possessing distinct advantages and limitations. Piezoelectric sensors excel in measuring high-frequency transient shocks due to their broad frequency range and high sensitivity. However, they are unable to measure true zero-frequency (DC) acceleration and can be susceptible to a phenomenon known as zero shift under intense shock conditions. Conversely, piezoresistive accelerometers, particularly those based on MEMS technology, are

capable of measuring DC acceleration, making them ideal for applications requiring the analysis of the entire shock pulse, including its duration. They are also less prone to zero shift. The selection between the two hinges on the specific requirements of the measurement, including the expected frequency content of the shock, the amplitude of the impact, and the need for DC response.

Data Presentation: A Quantitative Comparison

The following table summarizes the key performance parameters of piezoelectric and piezoresistive accelerometers for shock measurement applications.

Feature	Piezoelectric Accelerometers	Piezoresistive Accelerometers
Principle of Operation	Generates an electrical charge proportional to applied mechanical stress (piezoelectric effect).[1][2]	Experiences a change in electrical resistance in response to mechanical strain (piezoresistive effect).[2]
DC Response (0 Hz)	No, AC coupled. Cannot measure constant acceleration like gravity.[3][4]	Yes, capable of measuring down to 0 Hz.[5]
Frequency Response	Wide bandwidth, typically from a few Hz to over 10 kHz.[6][7][8]	Ranges from DC up to several thousand Hz.[3][7]
Sensitivity	Generally high, but varies with model.	Lower to moderate sensitivity.[7]
Shock Range (g)	Can be designed for very high shock levels, with some models exceeding 10,000 g.	Extremely high shock survivability, with some designs capable of measuring well above 10,000 g.[6]
Operating Temperature	Charge mode types can operate at extreme temperatures (e.g., -200°C to +640°C). IEPE types are typically limited to around 125°C.[6]	Generally have a more limited operating temperature range compared to charge mode piezoelectric sensors. MEMS-based piezoresistive sensors are often rated up to around 105°C.[9]
Zero Shift	Can be prone to zero shift (a DC offset in the output after a shock event), especially in designs using piezoceramic elements.[10][11][12][13][14]	Generally not susceptible to zero shift unless the sensing element is damaged.[13]
Signal Conditioning	Requires a charge amplifier or an integrated (IEPE) voltage conditioner.[1][15]	Typically uses a Wheatstone bridge circuit, requiring a

		stable voltage or current excitation.[5]
Noise	Very low noise floor, making them suitable for a wide range of shock and vibration applications.[3]	Signal-to-noise performance is generally excellent and is primarily limited by the quality of the DC bridge amplifier.[6]

Experimental Protocols

To conduct a comparative study of piezoelectric and piezoresistive accelerometers for shock measurement, a standardized experimental protocol is essential. The following methodology outlines the key steps for a robust comparison.

Objective:

To compare the performance of a piezoelectric and a piezoresistive accelerometer under controlled mechanical shock conditions.

Materials:

- Piezoelectric accelerometer with appropriate signal conditioner (charge amplifier or IEPE power supply).
- Piezoresistive accelerometer with a compatible bridge amplifier.
- Mechanical shock exciter (e.g., drop table, pneumatic shock machine, or Hopkinson bar).[16]
- High-speed data acquisition system (DAQ) with a sampling rate at least 10 times the highest frequency of interest.
- Mounting block for securely attaching both accelerometers.
- Low-noise cabling.
- Calibration system for verifying the sensitivity of each accelerometer (as per ISO 16063-13). [16]

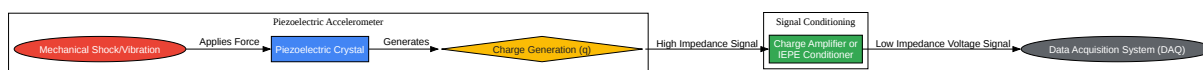
Procedure:

- Sensor Calibration:
 - Calibrate both the piezoelectric and piezoresistive accelerometers according to ISO 16063-13 standards to determine their precise sensitivity.^[16] This step is crucial for accurate comparison of the output signals.
- Mounting:
 - Securely mount both accelerometers onto a rigid metal block. Ensure that the mounting surfaces are clean, flat, and that the specified mounting torque is applied. The sensors should be mounted as close as possible to each other to experience the same shock input.
- Experimental Setup:
 - Attach the mounting block to the mechanical shock exciter.
 - Connect the piezoelectric accelerometer to its signal conditioner and then to the DAQ.
 - Connect the piezoresistive accelerometer to its bridge amplifier and then to the DAQ.
 - Configure the DAQ to acquire data from both channels simultaneously at a high sampling rate (e.g., >100 kS/s).
- Shock Application:
 - Apply a series of controlled shock inputs to the system. Vary the amplitude and duration of the shocks to assess the performance of the accelerometers over a range of conditions.
 - Start with low-level shocks and gradually increase the intensity.
- Data Acquisition:
 - For each shock event, record the time-domain waveform from both accelerometers.
 - Ensure that the entire shock event, including the post-shock ringing, is captured.

- Data Analysis:
 - Amplitude Comparison: Compare the peak acceleration values recorded by both sensors for each shock event.
 - Waveform Fidelity: Visually inspect and compare the shape of the recorded waveforms.
 - Frequency Response: Apply a Fast Fourier Transform (FFT) to the time-domain data to analyze and compare the frequency content of the shock as measured by each sensor.
 - Zero Shift Analysis: For the piezoelectric accelerometer, carefully examine the baseline of the signal after the shock event to quantify any zero shift. Compare this to the stable baseline of the piezoresistive accelerometer.
 - Integration to Velocity: For the piezoresistive accelerometer, integrate the acceleration data to obtain velocity and displacement information. Attempt the same for the piezoelectric data and analyze the impact of any zero shift on the integrated results.

Mandatory Visualization

The following diagrams illustrate the fundamental signaling pathways of piezoelectric and piezoresistive accelerometers and a logical workflow for selecting the appropriate sensor for shock measurement.



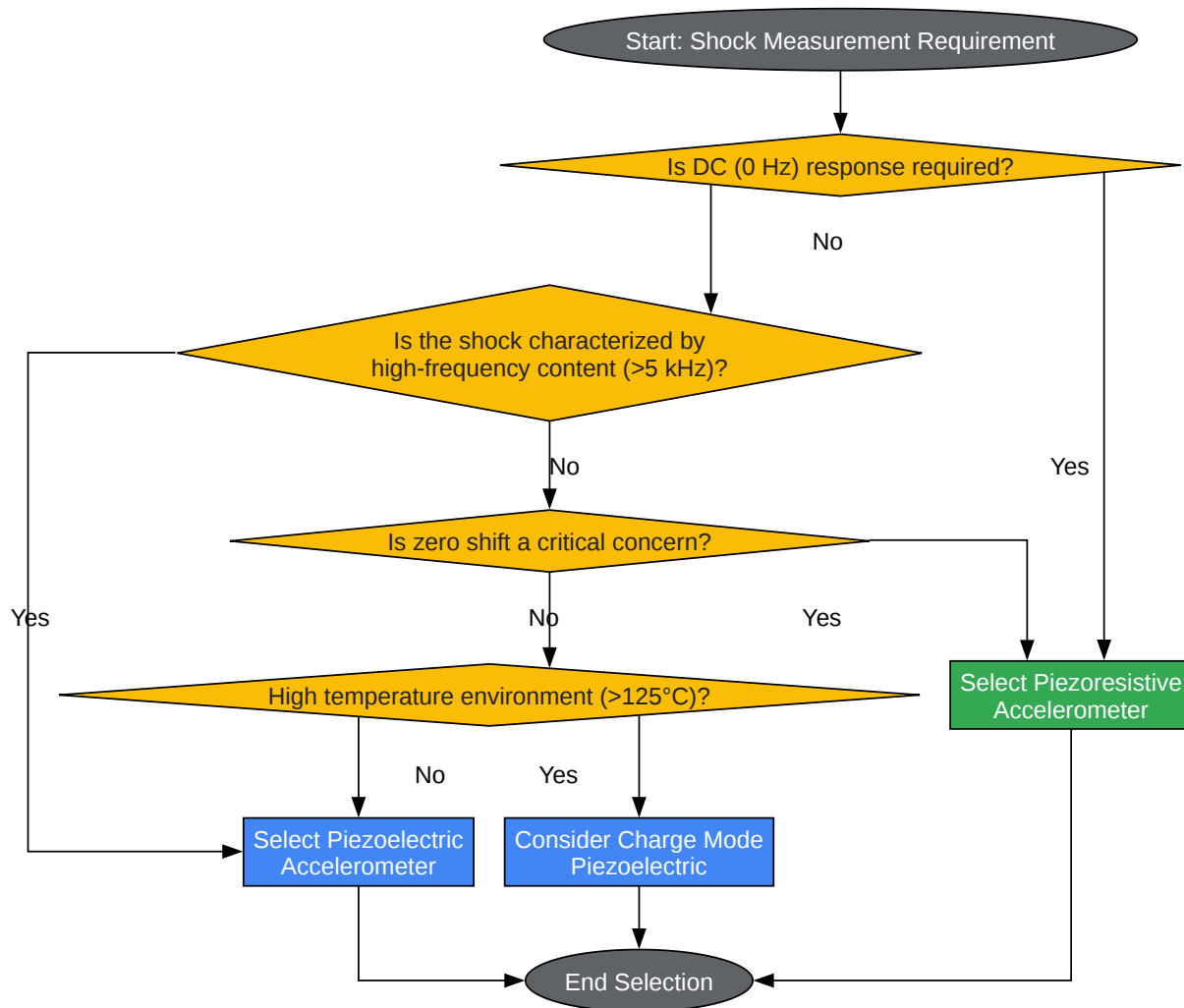
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Caption: Signaling pathway for a piezoelectric accelerometer.



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Caption: Signaling pathway for a piezoresistive accelerometer.



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Caption: Logical workflow for accelerometer selection for shock measurement.

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- To cite this document: BenchChem. [A comparative study of piezoelectric versus piezoresistive accelerometers for shock measurement.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1665393#a-comparative-study-of-piezoelectric-versus-piezoresistive-accelerometers-for-shock-measurement>]

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